

Essential Safety and Disposal Guidance for Handling DAz-1

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Compound of Interest

Compound Name: DAz-1

Cat. No.: B15557261

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This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for the handling of **DAz-1** (N-(3-azidopropyl)-3,5-dioxocyclohexane carboxamide) in a laboratory setting. These guidelines are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **DAz-1**
- Synonyms: N-(3-azidopropyl)-3,5-dioxocyclohexane carboxamide, Click Tag™ **DAz-1**
- CAS Number: 1112977-84-0[1]

DAz-1 is a cell-permeable chemical probe used to react specifically with sulfenic acid-modified proteins.[2] The azido group allows for selective conjugation with phosphine- or alkynyl-derivatized reagents for further analysis.[2]

Immediate Safety Information

According to the Safety Data Sheet (SDS), **DAz-1** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[1] However, as a matter of best practice in a laboratory environment, and to minimize any potential risk, the following precautionary measures are recommended.

First Aid Measures:

- In case of inhalation: Move the individual to fresh air. If complaints arise, consult a doctor.[\[1\]](#)
- In case of skin contact: The product is generally not expected to cause skin irritation.[\[1\]](#)
However, it is advisable to wash the affected area with soap and water.
- In case of eye contact: Rinse the opened eye for several minutes under running water.[\[1\]](#)
- In case of ingestion: If symptoms persist, seek medical advice.[\[1\]](#)

Personal Protective Equipment (PPE)

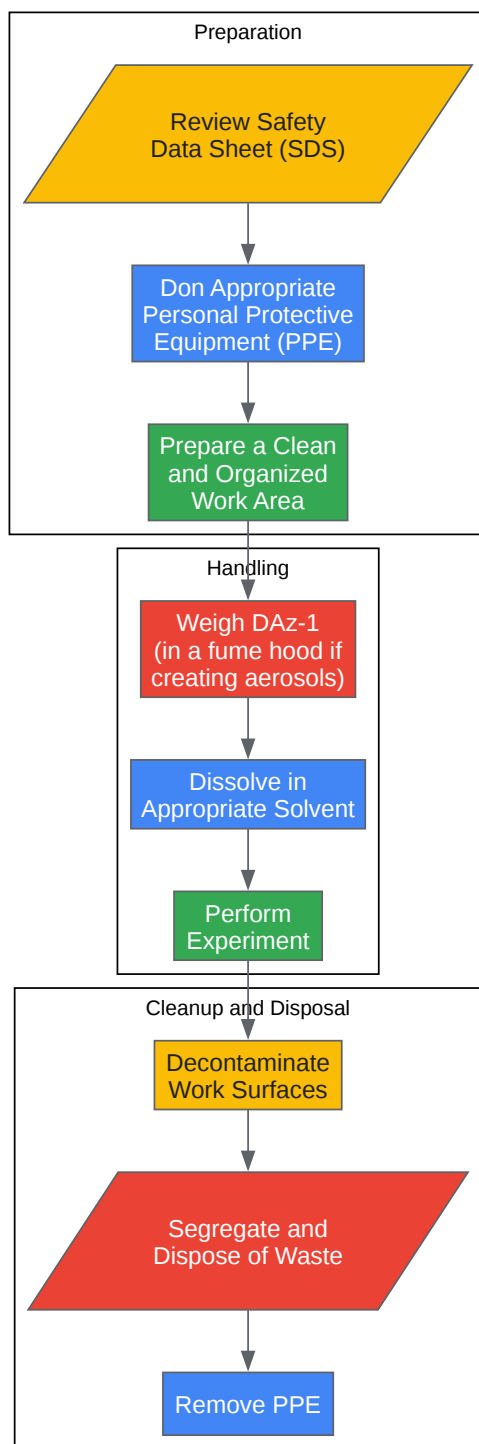
While the SDS for **DAz-1** indicates that personal protective equipment is "not required," it is a standard and highly recommended practice in any chemical laboratory to wear basic PPE to protect against unforeseen reactions and contamination.[\[1\]](#)

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side shields or safety goggles.	Protects eyes from potential splashes of DAz-1 solutions or other reagents used in the experimental workflow.
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact with the chemical, minimizing any potential for absorption or unforeseen irritation. It also protects the experiment from contamination.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from potential spills and contamination.
Respiratory Protection	Not generally required under normal use.	The SDS does not indicate a risk of respiratory irritation. ^[1] However, if the material is being handled in a way that could generate dust or aerosols, or if working outside of a well-ventilated area, a risk assessment should be performed to determine if respiratory protection is needed.

Operational Plan for Handling DAz-1

A systematic approach is crucial for the safe handling of any chemical. The following workflow outlines the key steps for working with **DAz-1**.

Operational Workflow for Handling DAZ-1



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*Operational workflow for handling **DAZ-1**.*

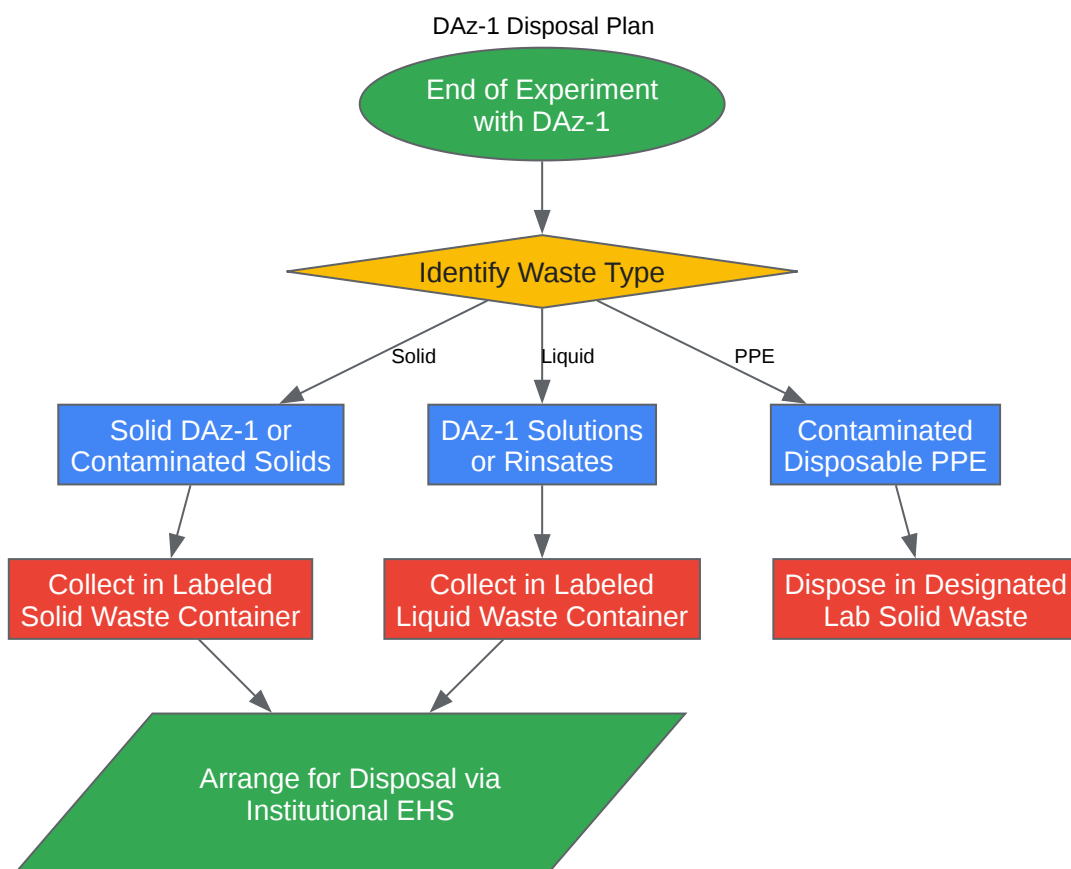
Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection. Although **DAz-1** is not classified as hazardous, it should be disposed of responsibly.^[1]

Waste Segregation and Disposal Steps:

- Solid Waste:
 - Collect any unused solid **DAz-1** and any materials contaminated with the solid (e.g., weighing paper, pipette tips) in a designated, sealed, and clearly labeled waste container.
 - The label should include "Solid Chemical Waste" and the full chemical name: "**DAz-1** (N-(3-azidopropyl)-3,5-dioxocyclohexane carboxamide)".
- Liquid Waste:
 - Collect solutions containing **DAz-1** and any solvent rinses in a designated, sealed, and clearly labeled liquid waste container.
 - The label should indicate "Liquid Chemical Waste," list all chemical components (including solvents), and their approximate concentrations.
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE in the appropriate laboratory solid waste stream.
- Final Disposal:
 - All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department. Do not pour chemical waste down the drain or dispose of it in regular trash.

The following diagram illustrates the decision-making process for the disposal of **DAz-1** and associated materials.



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*Disposal workflow for **DAz-1** waste.*

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